

In-Depth Technical Guide: 3-Bromo-2-fluorophenylacetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-2-fluorophenylacetic acid

CAS No.: 1375964-39-8

Cat. No.: B1294249

[Get Quote](#)

CAS Number: 1375964-39-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-fluorophenylacetic acid**, a halogenated phenylacetic acid derivative. Due to the limited availability of published research on this specific compound, this document focuses on its fundamental properties, general synthetic approaches, and potential applications based on the activities of structurally related molecules.

Chemical and Physical Properties

3-Bromo-2-fluorophenylacetic acid is a solid at room temperature with a melting point in the range of 133-135 °C.^[1] Its chemical structure combines a phenylacetic acid core with bromine and fluorine substituents on the aromatic ring, which can influence its chemical reactivity and biological activity.

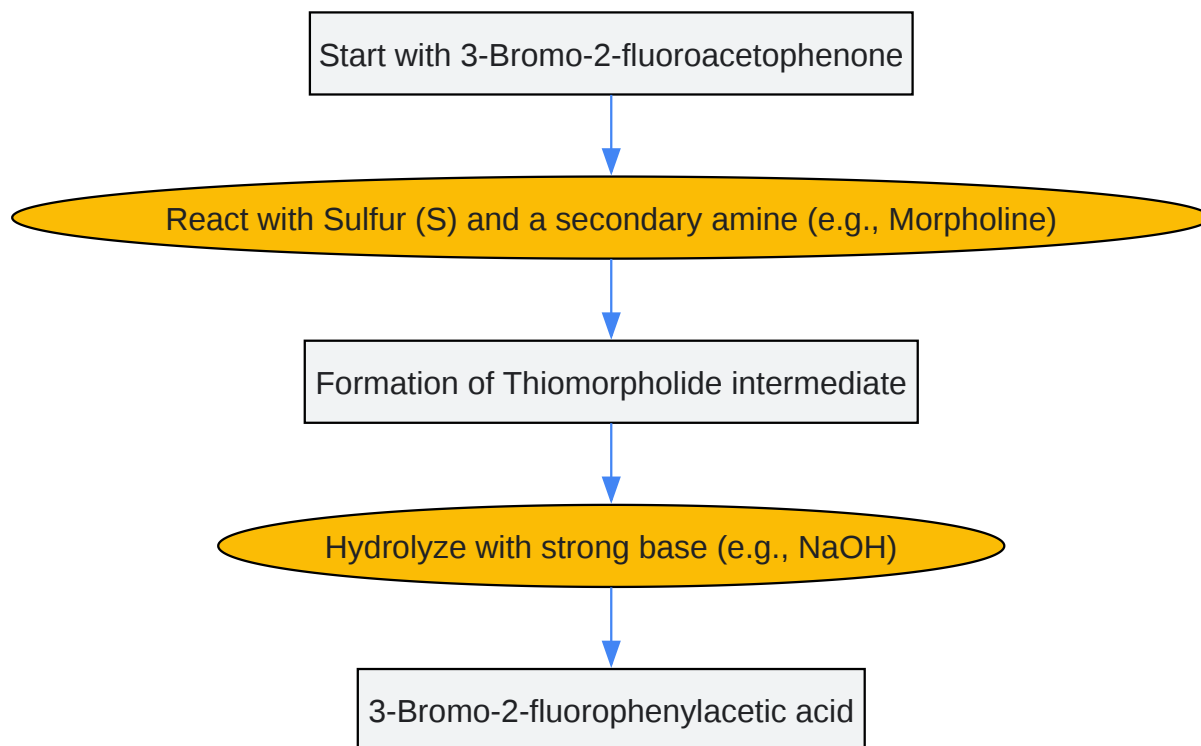
Property	Value	Source
CAS Number	1375964-39-8	[1]
Molecular Formula	C ₈ H ₆ BrFO ₂	[1]
Molecular Weight	233.04 g/mol	[1]
IUPAC Name	(3-bromo-2-fluorophenyl)acetic acid	[1]
Melting Point	133-135 °C	[1]
InChI Key	PAWQVTBBRAZDMG-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Bromo-2-fluorophenylacetic acid** are not readily available in peer-reviewed literature, general methods for the preparation of substituted phenylacetic acids can be adapted. Below are generalized experimental workflows for common synthetic routes.

Willgerodt-Kindler Reaction

The Willgerodt-Kindler reaction is a versatile method for converting aryl ketones to the corresponding thioamides, which can then be hydrolyzed to carboxylic acids.



[Click to download full resolution via product page](#)

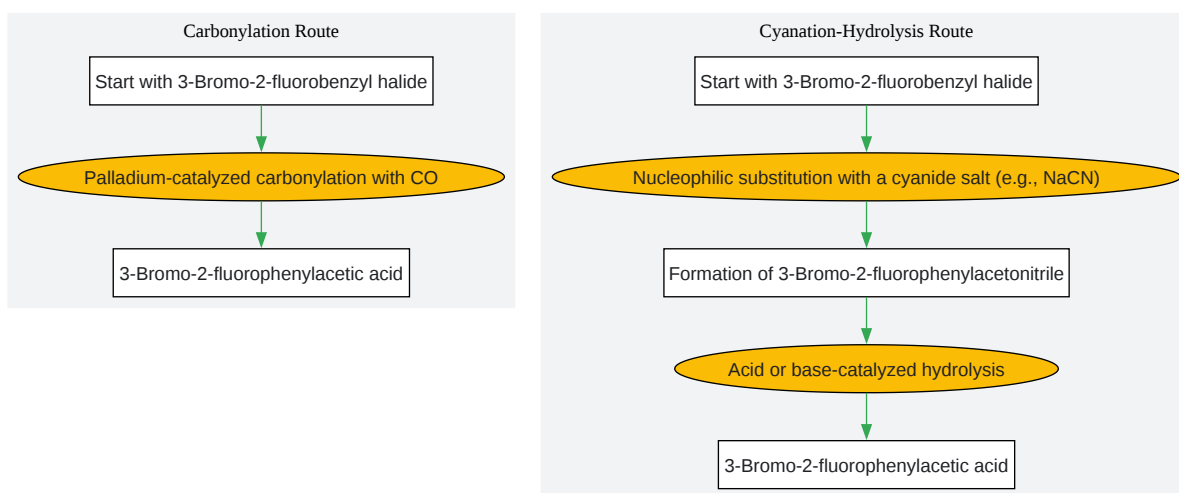
Generalized workflow for the Willgerodt-Kindler reaction.

Experimental Protocol (General):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 3-bromo-2-fluoroacetophenone, elemental sulfur, and a secondary amine like morpholine.
- **Reaction:** Heat the mixture to reflux. The reaction is typically monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Hydrolysis:** After cooling, the intermediate thiomorpholide is hydrolyzed by adding an aqueous solution of a strong base, such as sodium hydroxide, and heating to reflux.
- **Work-up and Isolation:** The reaction mixture is cooled and acidified with a strong acid (e.g., HCl) to precipitate the carboxylic acid. The solid product is then collected by filtration, washed, and can be further purified by recrystallization.

From Benzyl Halides

Another common approach involves the carbonylation or cyanation of a corresponding benzyl halide.



[Click to download full resolution via product page](#)

Synthetic routes from a benzyl halide precursor.

Experimental Protocol (Carbonylation - General):

- **Reaction Setup:** In a pressure-rated reactor, combine the 3-bromo-2-fluorobenzyl halide, a palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$), a phosphine ligand (e.g., PPh_3), a suitable solvent, and a base.

- Reaction: Pressurize the reactor with carbon monoxide and heat the mixture.
- Work-up and Isolation: After the reaction, the mixture is cooled, and the product is extracted and purified.

Experimental Protocol (Cyanation-Hydrolysis - General):

- Cyanation: React the 3-bromo-2-fluorobenzyl halide with a cyanide salt, such as sodium or potassium cyanide, in a suitable solvent.
- Hydrolysis: The resulting phenylacetonitrile is then hydrolyzed under acidic or basic conditions to yield the carboxylic acid.

Spectroscopic Data

Detailed spectroscopic data (NMR, IR, MS) for **3-Bromo-2-fluorophenylacetic acid** is not widely available in public databases. For structurally similar compounds, such as other brominated or fluorinated phenylacetic acids, the following characteristic signals would be expected:

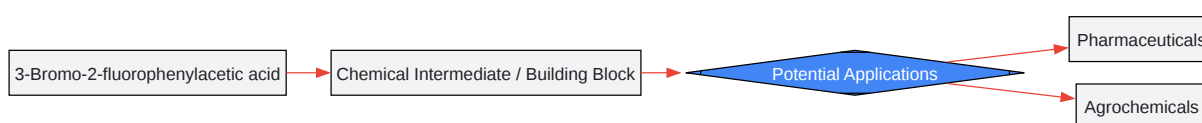
- ^1H NMR: A singlet for the methylene ($-\text{CH}_2-$) protons, and multiplets in the aromatic region for the phenyl protons.
- ^{13}C NMR: Resonances for the carboxylic acid carbon, the methylene carbon, and aromatic carbons. The carbon atoms attached to bromine and fluorine would show characteristic chemical shifts and coupling constants.
- IR Spectroscopy: Characteristic absorption bands for the carboxylic acid O-H and C=O stretching, as well as bands corresponding to the aromatic ring and C-Br/C-F bonds.
- Mass Spectrometry: The molecular ion peak would be observed, along with a characteristic isotopic pattern due to the presence of bromine.

Potential Biological Activity and Applications

While no specific biological activities have been reported for **3-Bromo-2-fluorophenylacetic acid** in the scientific literature, its structural motifs are present in various biologically active molecules. Phenylacetic acid derivatives are known to be important intermediates in the

synthesis of pharmaceuticals.[2] For instance, related bromo- and fluoro-substituted aromatic compounds are utilized in the development of anti-inflammatory drugs, analgesics, and agrochemicals.[2]

Structurally related compounds, such as other halogenated phenylacetic acids, serve as precursors in the synthesis of more complex molecules with a range of therapeutic applications. The specific substitution pattern of **3-Bromo-2-fluorophenylacetic acid** makes it a potentially valuable building block in medicinal chemistry for the synthesis of novel drug candidates.



[Click to download full resolution via product page](#)

Potential role as a chemical intermediate.

Disclaimer: This document is intended for informational purposes for a scientific audience. The synthesis and handling of this compound should only be carried out by trained professionals in a laboratory setting with appropriate safety precautions. The potential applications mentioned are based on the activities of structurally related compounds and do not represent proven activities of **3-Bromo-2-fluorophenylacetic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(3-bromo-2-fluorophenyl)acetic acid | 1375964-39-8 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. chemimpex.com [chemimpex.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Bromo-2-fluorophenylacetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294249/docs#in-depth-technical-guide-3-bromo-2-fluorophenylacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)